

Synthesis Protocol for 1-Benzhydrylazetidin-3-yl methanesulfonate: An Application Note

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Compound of Interest

Compound Name: 1-Benzhydrylazetidin-3-yl
methanesulfonate

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This document provides a detailed protocol for the synthesis of **1-Benzhydrylazetidin-3-yl methanesulfonate**, a key intermediate in pharmaceutical development and a versatile building block in organic synthesis. The protocol is based on the mesylation of 1-Benzhydrylazetidin-3-ol.

Chemical Properties and Data

A summary of the key quantitative data for the synthesized compound is presented in Table 1.

Table 1: Physicochemical and Spectroscopic Data for **1-Benzhydrylazetidin-3-yl methanesulfonate**

Property	Value
IUPAC Name	(1-benzhydrylazetidin-3-yl) methanesulfonate[1]
Molecular Formula	C ₁₇ H ₁₉ NO ₃ S
Molecular Weight	317.4 g/mol [1]
CAS Number	33301-41-6[1]
Appearance	White to off-white solid
Melting Point	109 - 113 °C
Purity (HPLC)	≥ 95%
¹ H NMR (CDCl ₃ , ppm)	Data not available in search results
¹³ C NMR (CDCl ₃ , ppm)	Data not available in search results
IR (cm ⁻¹)	Data not available in search results
Mass Spec (m/z)	Data not available in search results

Experimental Protocol

The synthesis of **1-Benzhydrylazetidin-3-yl methanesulfonate** is achieved through the mesylation of 1-Benzhydrylazetidin-3-ol. This procedure involves the reaction of the alcohol with methanesulfonyl chloride in the presence of a base to yield the desired methanesulfonate.

Materials:

- 1-Benzhydrylazetidin-3-ol
- Methanesulfonyl chloride (MsCl)
- Triethylamine (TEA) or other suitable non-nucleophilic base
- Dichloromethane (DCM) or Acetonitrile (ACN), anhydrous
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution

- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Dropping funnel
- Separatory funnel
- Rotary evaporator
- Glassware for chromatography
- Filtration apparatus

Procedure:

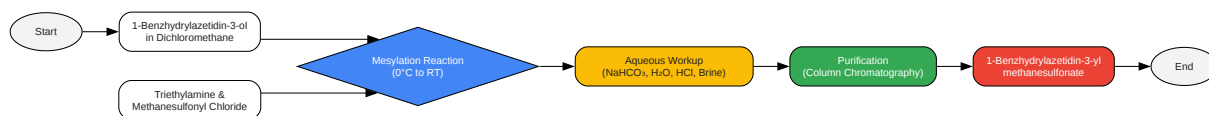
- **Reaction Setup:** In a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 1-Benzhydrylazetidin-3-ol (1.0 eq) in anhydrous dichloromethane or acetonitrile.
- **Base Addition:** Cool the solution to 0 °C using an ice bath and add triethylamine (1.5 - 2.0 eq) dropwise while stirring.
- **Mesylation:** To the cooled solution, add methanesulfonyl chloride (1.2 - 1.5 eq) dropwise via a dropping funnel over a period of 15-30 minutes. Maintain the temperature at 0 °C during

the addition.

- Reaction Monitoring: After the addition is complete, allow the reaction mixture to stir at 0 °C for an additional 30 minutes, then warm to room temperature. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Workup:
 - Quench the reaction by slowly adding saturated aqueous sodium bicarbonate solution.
 - Transfer the mixture to a separatory funnel and separate the organic layer.
 - Wash the organic layer sequentially with water, 1 M HCl solution, saturated aqueous sodium bicarbonate solution, and finally with brine.
 - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Purification:
 - Filter off the drying agent and concentrate the organic solution under reduced pressure using a rotary evaporator to obtain the crude product.
 - Purify the crude product by silica gel column chromatography using a mixture of hexane and ethyl acetate as the eluent.
 - Alternatively, the crude product can be purified by recrystallization from an appropriate solvent system (e.g., ethanol/water).
- Characterization: Characterize the purified **1-Benzhydrylazetidin-3-yl methanesulfonate** by standard analytical techniques (¹H NMR, ¹³C NMR, IR, and Mass Spectrometry) to confirm its identity and purity.

Visualizing the Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **1-Benzhydrylazetidin-3-yl methanesulfonate**.

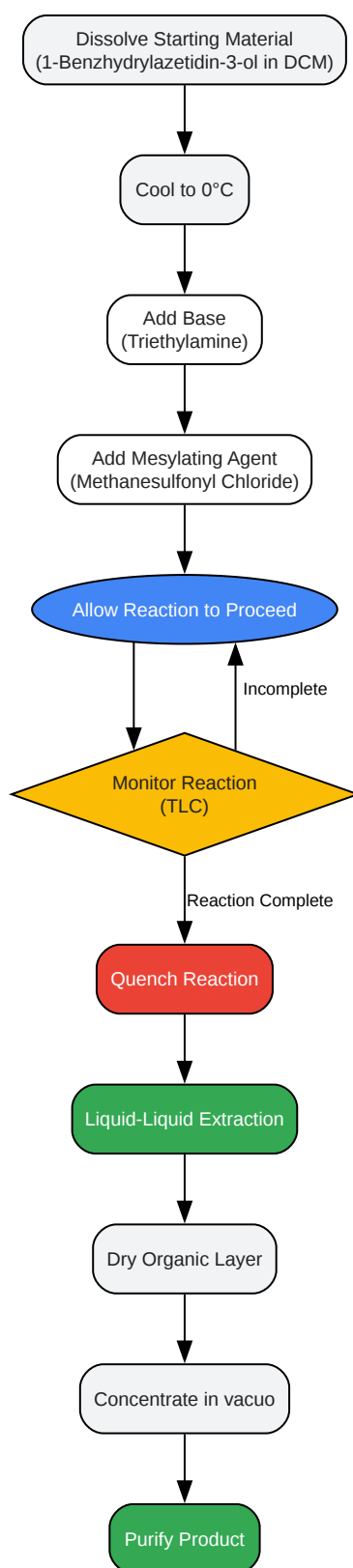


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Caption: Workflow for the synthesis of **1-Benzhydrylazetidin-3-yl methanesulfonate**.

Logical Relationship of Synthesis Steps

The following diagram outlines the logical progression and dependencies of the synthesis protocol.



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Caption: Logical flow of the synthesis and purification process.

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References

- 1. 1-(Diphenylmethyl)azetidin-3-yl methanesulfonate | C17H19NO3S | CID 2758716 - PubChem [pubchem.ncbi.nlm.nih.gov]
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